

Prudent Disposal of Shizukanolide F in a Laboratory Setting

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Compound of Interest

Compound Name: Shizukanolide F

Cat. No.: B1160101

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Shizukanolide F is a dimeric sesquiterpene derived from *Chloranthus japonicus* Sieb with known antifungal and anti-metastasis activities.[1] As a biologically active compound intended for research use only, proper disposal is crucial to ensure personnel safety and environmental protection. While specific disposal protocols for **Shizukanolide F** are not explicitly documented, the following guidelines are based on best practices for the disposal of research-grade, biologically active small molecules and general hazardous waste regulations.

Chemical and Physical Properties

A summary of the known properties of **Shizukanolide F** is presented below. These characteristics should be considered when planning for its disposal.

Property	Value	Citation
Molecular Formula	C ₁₅ H ₁₈ O ₄	[1]
Molecular Weight	262.3 g/mol	[1]
Appearance	Oil	[2]
Storage Temperature	-20°C	[3][4]
CAS Number	120061-93-6	[1]

Disposal Protocol

The following protocol outlines the recommended steps for the proper disposal of **Shizukanolide F**. This procedure is designed to be a general guideline; it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific requirements.

1. Waste Identification and Classification:

- Initial Assessment: Treat **Shizukanolide F** as a hazardous chemical waste due to its biological activity. The first step in proper waste management is to determine if the waste is hazardous.^[5]
- Regulatory Framework: Disposal of chemical waste is regulated by federal and state laws, such as the Resource Conservation and Recovery Act (RCRA) in the United States.^{[6][7]} These regulations provide a framework for the "cradle-to-grave" management of hazardous waste.^[7]
- Generator Responsibility: The generator of the waste is responsible for its proper identification, management, and disposal.^{[5][7]}

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **Shizukanolide F** and its waste. This includes, but is not limited to:
 - Safety glasses or goggles
 - A lab coat
 - Chemical-resistant gloves (e.g., nitrile)

3. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **Shizukanolide F** waste, such as contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a designated, properly labeled hazardous waste container.

- The container should be made of a material compatible with the waste and have a secure lid.
- Liquid Waste:
 - If **Shizukanolide F** is in a solvent, collect it in a designated, labeled hazardous waste container for liquid chemical waste.
 - Do not mix incompatible waste streams.[8] For example, halogenated and non-halogenated solvent waste should be collected separately.
 - Ensure the container is properly sealed to prevent leaks or spills.

4. Labeling and Storage:

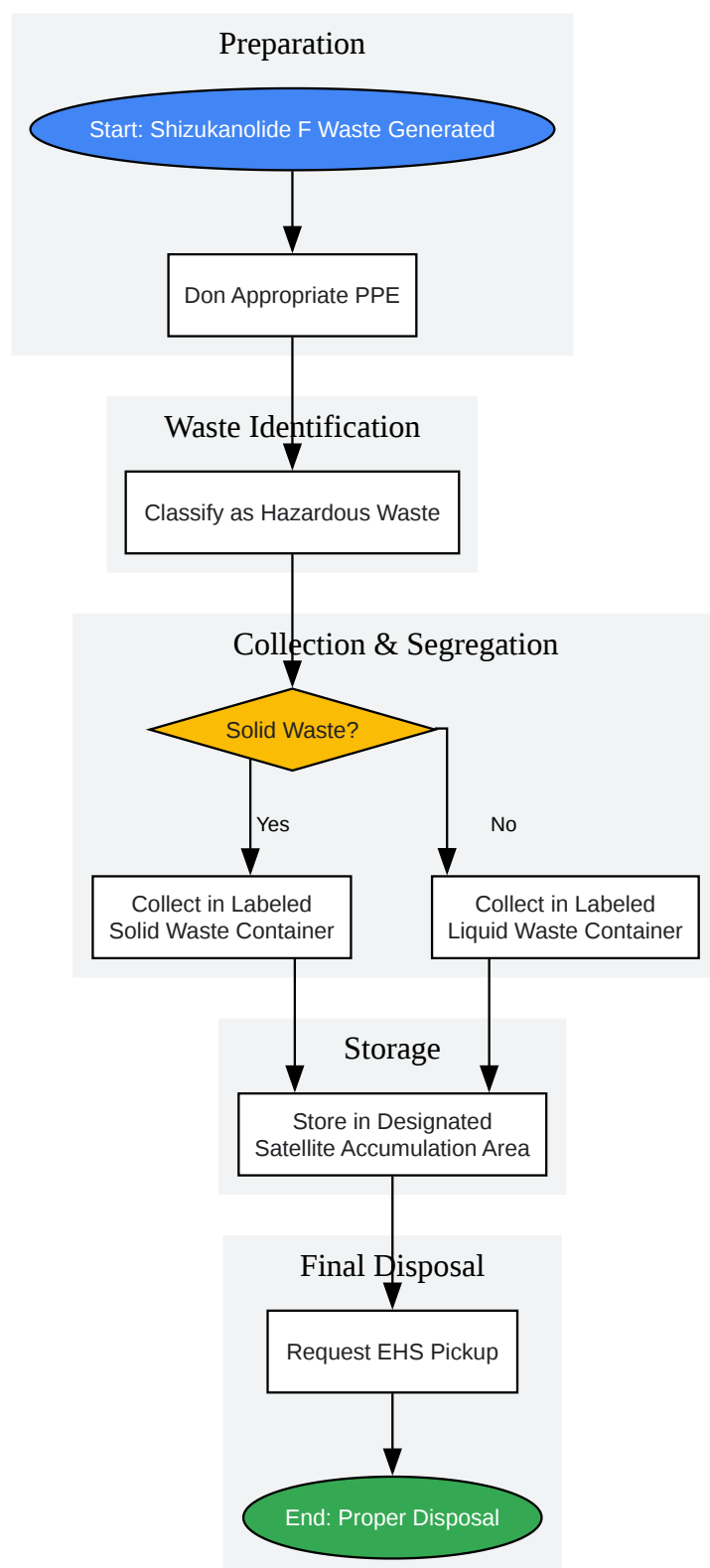
- Labeling: Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name ("**Shizukanolide F**"), and the specific solvent if applicable. The accumulation start date should also be clearly marked.
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel. The storage area should be cool and dry, away from direct sunlight and sources of ignition.[9]

5. Disposal Request and Pickup:

- Once the waste container is full or the accumulation time limit set by your institution is reached, submit a hazardous waste pickup request to your institution's EHS department.
- An EPA ID number may be required for the generation and transportation of hazardous waste.[6]
- The transportation of hazardous waste must be documented using the EPA's Uniform Hazardous Waste Manifest system.[6]

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **Shizukanolide F**.



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Disposal Workflow for **Shizukanolide F**

Disclaimer: The information provided is intended as a general guide for trained laboratory personnel. Always follow the specific hazardous waste management policies and procedures established by your institution and local regulations. Consult your institution's Environmental Health and Safety (EHS) office for any questions or clarification.

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